

Application Notes and Protocols for Bromadiolone Residue Analysis in Soil and Water

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Compound of Interest

Compound Name: *Bromadiolone*

Cat. No.: *B606368*

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Introduction

Bromadiolone is a second-generation anticoagulant rodenticide widely used for pest control. [1] Due to its persistence in soil and water, monitoring its residue levels is crucial for assessing environmental contamination and ensuring the safety of non-target organisms.[2][3] **Bromadiolone** has a moderate aqueous solubility and low volatility.[1] It can be moderately persistent in both soil and water systems, with a reported half-life in water of up to 392 days.[1] [3] This document provides detailed application notes and protocols for the analysis of **bromadiolone** residues in soil and water samples, intended for researchers, scientists, and professionals in drug development and environmental monitoring.

Data Presentation: Quantitative Method Performance

The following tables summarize the quantitative performance data from various analytical methods for **bromadiolone** determination in soil and water.

Table 1: Method Performance for **Bromadiolone** Analysis in Soil

Analytical Method	Sample Matrix	Extraction Solvent	Clean-up Method	Limit of Quantification (LOQ)	Recoveries (%)	Linearity Range	Reference
HPLC-UV/VIS	Soil	Chloroform:Acetone (1:1)	Florisil-Sodium Sulphate Column	0.264 µg/g	Not Specified	0.264 - 13.2 µg/mL (detector)	[4]
LC-MS/MS	Soil	Acetonitrile	Solid Phase Extraction (SPE)	0.010 ppm	Not Specified	Not Specified	[5]
QuEChERS LC-MS/MS	Soil	Not Specified	Not Specified	0.5 - 50.0 ng/g	Not Specified	0.5 - 50 ng/g	[6]

Table 2: Method Performance for **Bromadiolone** Analysis in Water

Analytical Method	Sample Matrix	Extraction Solvent	Clean-up Method	Limit of Quantification (LOQ)	Recoveries (%)	Linearity Range	Reference
HPLC-MS/MS	Drinking, Ground, Surface Water	Dichloromethane	None	0.05 µg/L	Not Specified	0.05 - 50 µg/L	[7]
IL-USA-DLLME LC-MS/MS	Environmental Water	Ionic Liquid	Microextraction	0.005 µg/L	88.8 - 98.3%	0.005 - 1.0 µg/L	[8]

Experimental Protocols

Protocol 1: Analysis of Bromadiolone Residues in Soil by HPLC-UV/VIS

This protocol is based on the method described by the EPA (MRID 50871105).[\[4\]](#)

1. Sample Preparation and Extraction

- Weigh 40.0 g of soil into a 500 mL glass container.
- For fortified samples, add a known volume of **bromadiolone** standard solution.
- Add 100 mL of a 1:1 (v/v) chloroform:acetone extraction solution.
- Shake the container for a minimum of 30 minutes at approximately 180 movements/minute.
- Filter the solvent through a glass fiber filter into a 500 mL round-bottom flask.
- Repeat the extraction with an additional 50 mL of the extraction solution.
- Combine the filtered extracts.
- Concentrate the combined extract using a rotary evaporator.

2. Clean-up

- Re-dissolve the residue from the rotary evaporator in 10 mL of acetone.
- Prepare a glass column with 6 g of Florisil and 1 g of anhydrous sodium sulphate.
- Apply the re-dissolved sample to the column.
- Wash the column with 40 mL of acetone and collect the eluate.
- Evaporate the collected solvent to dryness under a stream of nitrogen.
- Reconstitute the dried residue with 1 mL of methanol:water (1:1, v/v).
- Centrifuge the solution for 5 minutes at 2000 rpm.

- Transfer the supernatant to a 2 mL vial for HPLC analysis.

3. HPLC-UV/VIS Analysis

- Instrument: Agilent™ HPLC 1100 with DAD detector or equivalent.[4]
- Column: Synergy 4u Fusion RP80A Phenomenex 150 x 4.60 mm or equivalent.[4]
- Mobile Phase: Gradient of Water with 0.1% formic acid and Acetonitrile.[4]
- Flow Rate: 1.0 mL/min.[4]
- Injection Volume: 20 µL.[4]
- Column Temperature: 25°C.[4]
- Detection Wavelength: 264 nm.[4]

Protocol 2: Analysis of Bromadiolone Residues in Water by HPLC-MS/MS

This protocol is based on the method described by the US EPA (MRID 50871106).[7]

1. Sample Preparation and Extraction

- Measure 1 L of the water sample (drinking, ground, or surface water).
- Perform a liquid-liquid extraction by adding 50 mL of dichloromethane to the water sample in a separatory funnel.
- Shake vigorously and allow the layers to separate.
- Collect the organic (dichloromethane) layer.
- Repeat the extraction two more times with fresh 50 mL portions of dichloromethane.
- Combine the three organic extracts.
- Evaporate the combined extract to dryness at 40°C using a rotary evaporator.

- Re-dissolve the residue in 0.5 mL of methanol.
- Transfer the solution to a vial for HPLC-MS/MS analysis.

2. HPLC-MS/MS Analysis

- Instrument: HPLC system coupled with an ion trap mass detector (e.g., Thermo Finnigan Surveyor with LCQ Advantage).[7]
- Column: Suitable reverse-phase column (e.g., C18).
- Mobile Phase: Gradient of methanol and water.
- Ionization Mode: Electrospray Ionization (ESI) or Atmospheric Pressure Chemical Ionization (APCI).[7]
- Detection Mode: Selected Ion Monitoring (SIM) and Selected Reaction Monitoring (SRM) for enhanced specificity and sensitivity.[7]

Protocol 3: Modified QuEChERS Method for Bromadiolone in Soil by LC-MS/MS

This protocol is a general outline based on the principles of QuEChERS (Quick, Easy, Cheap, Effective, Rugged, and Safe) methodology adapted for anticoagulant rodenticides in soil.[6]

1. Sample Extraction

- Weigh 10 g of homogenized soil into a 50 mL centrifuge tube.
- Add 10 mL of acetonitrile.
- Add QuEChERS extraction salts (e.g., magnesium sulfate, sodium chloride).
- Shake vigorously for 1 minute.
- Centrifuge at high speed (e.g., >3000 rpm) for 5 minutes.

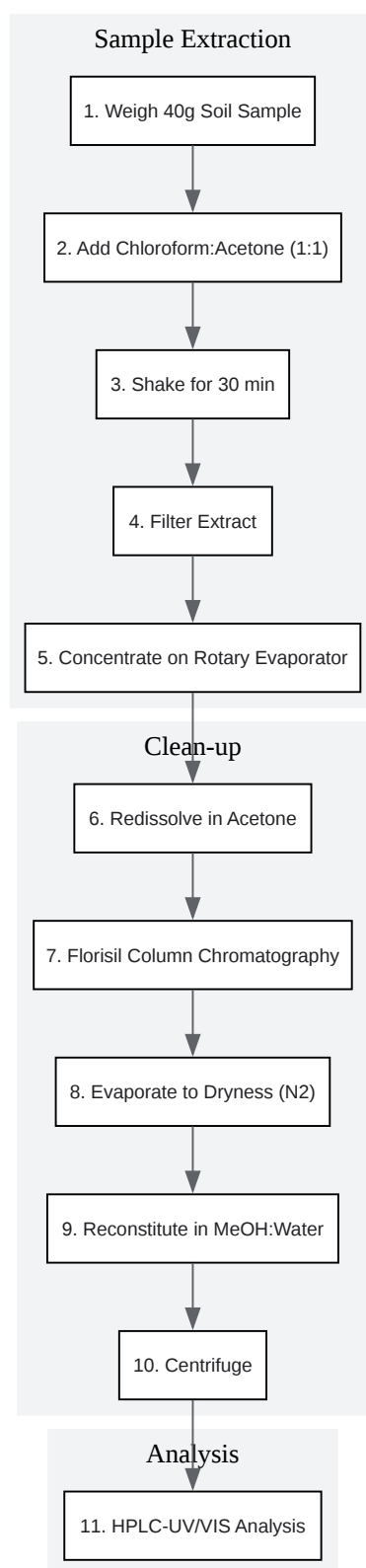
2. Dispersive Solid-Phase Extraction (d-SPE) Clean-up

- Take an aliquot of the supernatant (acetonitrile layer).
- Transfer it to a 15 mL centrifuge tube containing d-SPE sorbents (e.g., primary secondary amine (PSA), C18, and magnesium sulfate).
- Vortex for 30 seconds.
- Centrifuge at high speed for 5 minutes.

3. Final Sample Preparation and Analysis

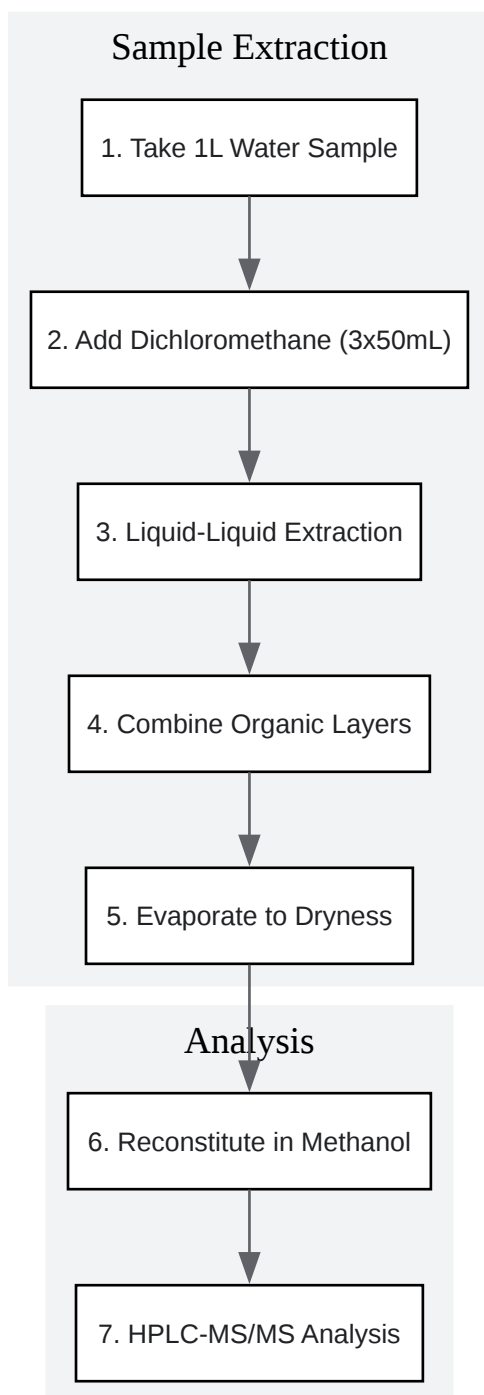
- Take an aliquot of the cleaned-up supernatant.
- Evaporate to dryness under a gentle stream of nitrogen.
- Reconstitute in a suitable solvent (e.g., methanol/water).
- Analyze by LC-MS/MS.

Visualizations



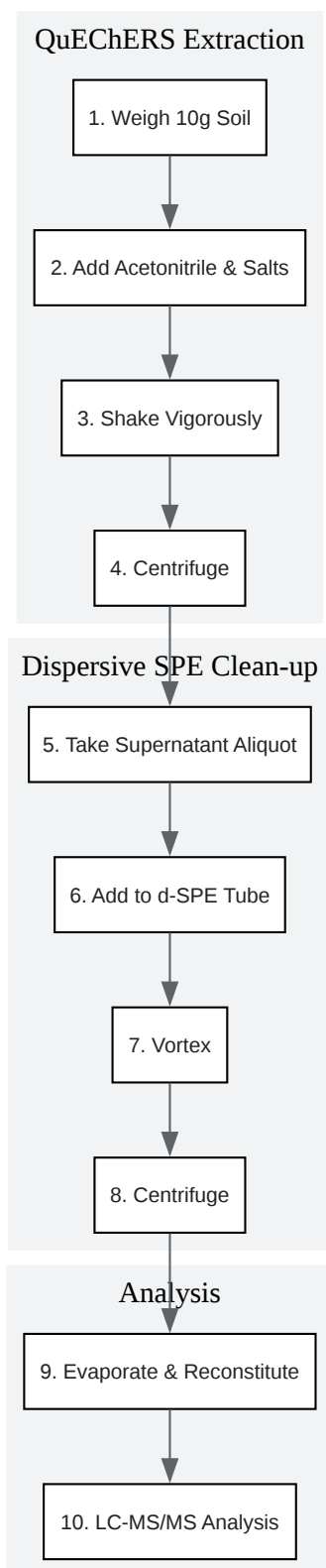
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Caption: Workflow for **Bromadiolone** Analysis in Soil.



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Caption: Workflow for **Bromadiolone** Analysis in Water.



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Caption: Modified QuEChERS Workflow for Soil Analysis.

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